

Cross-Reactivity Profile of (Rac)-SAR131675: A Comparative Guide for Researchers

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Compound of Interest

Compound Name: (Rac)-SAR131675

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For researchers, scientists, and drug development professionals, this guide provides a comprehensive analysis of the cross-reactivity of **(Rac)-SAR131675** with other receptor tyrosine kinases (RTKs). The information is compiled from publicly available data to facilitate an objective comparison with alternative kinase inhibitors.

(Rac)-SAR131675 is a potent and highly selective inhibitor of Vascular Endothelial Growth Factor Receptor 3 (VEGFR-3), a key mediator of lymphangiogenesis.^{[1][2][3]} Its selectivity is a critical attribute for targeted therapeutic applications and mechanistic studies. This guide summarizes its activity against other RTKs and provides detailed experimental methodologies for assessing kinase inhibition.

Comparative Analysis of Kinase Inhibition

(Rac)-SAR131675 demonstrates significant selectivity for VEGFR-3 over other closely related VEGFR family members and a broader panel of protein kinases. The following table summarizes the inhibitory activity of SAR131675 against key receptor tyrosine kinases.

Target Kinase	Assay Type	IC50 (nM)	Ki (nM)	Selectivity vs. VEGFR-3 (IC50-fold)
VEGFR-3	Cell-free	23[1][3][4]	12[1][4]	1
VEGFR-3	Cell-based (Autophosphorylation in HEK cells)	45[2]	-	-
VEGFR-2	Cell-free	235[1][4]	-	~10
VEGFR-2	Cell-based (Autophosphorylation in HEK cells)	280[1][4]	-	~6
VEGFR-1	Cell-free	>3000[1][4]	-	>130
VEGFR-1	Cell-based (Autophosphorylation in HEK cells)	~1000[1][4]	-	~22

Published research indicates that SAR131675 was tested against a panel of 65 additional kinases and was found to be inactive, highlighting its high selectivity.[1][2] The detailed results of this broad kinase panel screening are available in the supplementary information of the primary publication by Alam et al., 2012 in Molecular Cancer Therapeutics.[1] The compound also showed little to no activity against other kinases such as Akt1, CDKs, PLK1, EGFR, IGF-1R, c-Met, and Flt2.[4]

Experimental Methodologies

The following are detailed protocols for key experiments typically used to determine the cross-reactivity profile of kinase inhibitors like **(Rac)-SAR131675**.

In Vitro Kinase Assay (ELISA-based)

This assay quantifies the ability of a compound to inhibit the phosphorylation of a substrate by a specific kinase.

Materials:

- Recombinant human VEGFR-1, VEGFR-2, or VEGFR-3
- ATP
- Poly(Glu, Tyr) 4:1 substrate-coated 96-well plates
- **(Rac)-SAR131675** at various concentrations
- Anti-phosphotyrosine antibody conjugated to Horseradish Peroxidase (HRP)
- TMB (3,3',5,5'-tetramethylbenzidine) substrate
- Stop solution (e.g., 2N H₂SO₄)
- Wash buffer (e.g., PBS with 0.05% Tween-20)
- Assay buffer (e.g., 50 mM HEPES pH 7.4, 20 mM MgCl₂, 0.1 mM MnCl₂, 0.2 mM Na₃VO₄)

Procedure:

- To the poly(Glu, Tyr) pre-coated wells, add the assay buffer containing the respective recombinant kinase (VEGFR-1, -2, or -3).
- Add **(Rac)-SAR131675** at a range of concentrations to the wells. Include a vehicle control (e.g., DMSO).
- Initiate the kinase reaction by adding ATP. The final concentration of ATP may vary depending on the kinase being tested.
- Incubate the plate for a specified time (e.g., 30-60 minutes) at a controlled temperature (e.g., 37°C).

- Stop the reaction and wash the wells multiple times with wash buffer to remove ATP and non-adherent reagents.
- Add the HRP-conjugated anti-phosphotyrosine antibody to each well and incubate for 1-2 hours at room temperature.
- Wash the wells again to remove any unbound antibody.
- Add the TMB substrate and incubate in the dark until a color change is observed.
- Stop the color development by adding the stop solution.
- Read the absorbance at 450 nm using a microplate reader.
- The IC₅₀ values are calculated by plotting the percentage of inhibition against the logarithm of the inhibitor concentration.

Cell-Based Receptor Autophosphorylation Assay

This assay measures the ability of a compound to inhibit the ligand-induced autophosphorylation of a receptor tyrosine kinase in a cellular context.

Materials:

- HEK293 cells engineered to overexpress human VEGFR-1, VEGFR-2, or VEGFR-3.
- Cell culture medium and supplements.
- Ligands: VEGF-A for VEGFR-1 and VEGFR-2, and VEGF-C for VEGFR-3.
- **(Rac)-SAR131675** at various concentrations.
- Cell lysis buffer.
- Antibodies:
 - Capture antibody specific for the VEGFR of interest.
 - Detection antibody specific for phosphotyrosine.

- ELISA plate.
- Secondary antibody conjugated to a detection enzyme (e.g., HRP).
- Substrate for the detection enzyme.
- Stop solution.
- Wash buffer.

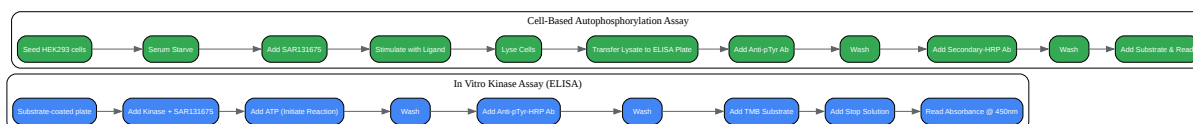
Procedure:

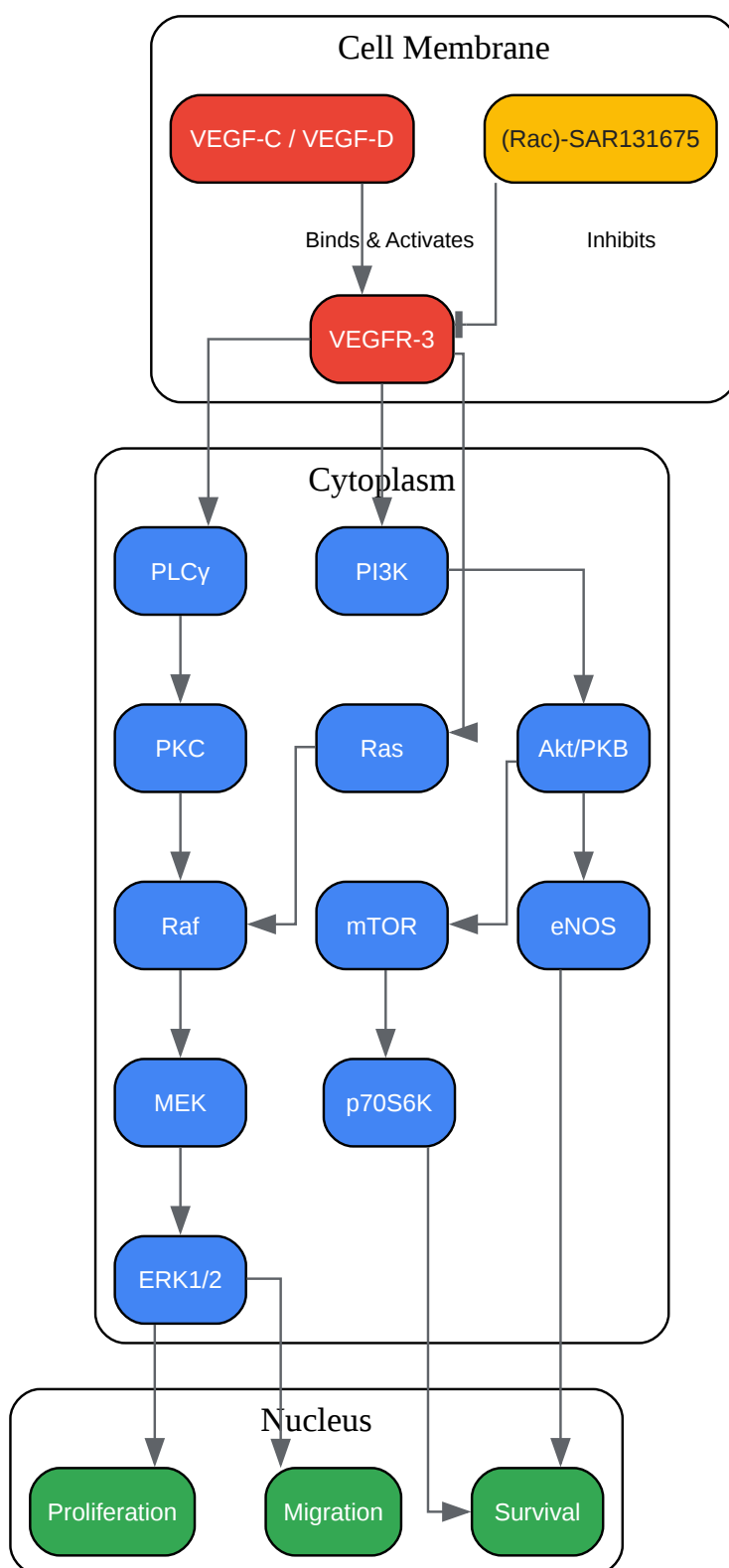
- Seed the engineered HEK293 cells in 96-well plates and grow to 80-90% confluency.
- Starve the cells in serum-free medium for a few hours to reduce basal receptor phosphorylation.
- Pre-treat the cells with various concentrations of **(Rac)-SAR131675** or vehicle control for a specified period.
- Stimulate the cells with the appropriate ligand (VEGF-A or VEGF-C) for a short period (e.g., 5-15 minutes) at 37°C to induce receptor autophosphorylation.
- Aspirate the medium and lyse the cells with ice-cold lysis buffer.
- Transfer the cell lysates to an ELISA plate pre-coated with the capture antibody for the specific VEGFR.
- Incubate to allow the receptor to bind to the antibody.
- Wash the wells to remove unbound cellular components.
- Add the anti-phosphotyrosine detection antibody and incubate.
- After another wash step, add the enzyme-conjugated secondary antibody.
- Following a final wash, add the substrate and measure the signal using a plate reader.

- The IC50 values are determined by analyzing the dose-response curve of inhibition of ligand-induced phosphorylation.

Visualizing Experimental Workflow and Signaling Pathways

To further clarify the experimental process and the biological context, the following diagrams are provided.





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